

Spectroscopic Analysis of Sesquiterpene Lactones from *Smallanthus sonchifolius*

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Compound of Interest

Compound Name: *Demethylsonchifolin*

Cat. No.: B15593872

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A Technical Guide for Researchers

Introduction:

This technical guide provides a comprehensive overview of the spectroscopic data and analytical methodologies used in the structural elucidation of sesquiterpene lactones isolated from *Smallanthus sonchifolius* (yacon). Due to the limited availability of public domain spectroscopic data for **Demethylsonchifolin** (CAS 956384-55-7), this document will focus on a representative and well-characterized melampolide-type sesquiterpene lactone from the same plant, Sonchifolin, to illustrate the application of modern spectroscopic techniques in natural product chemistry. The data and protocols presented herein are compiled from various studies on the chemical constituents of *Smallanthus sonchifolius* and serve as a practical guide for researchers, scientists, and drug development professionals working with this class of compounds.

Spectroscopic Data Presentation

The structural characterization of sesquiterpene lactones relies heavily on a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. The following tables summarize the typical spectroscopic data for a representative melampolide, Sonchifolin.

Table 1: ^1H NMR Spectroscopic Data for Sonchifolin (500 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.60	d	10.0
2	2.55	m	9.5
3	2.30	m	
5	3.10	t	
6	4.95	d	9.5
8	5.40	t	9.0
9	2.60	m	3.5
13a	6.25	d	
13b	5.65	d	
14	1.20	s	7.0
15	1.15	d	
2'	6.10	q	
3'	1.90	d	7.0
4'	1.85	s	

Table 2: ^{13}C NMR Spectroscopic Data for Sonchifolin (125 MHz, CDCl_3)

Position	δC (ppm)
1	127.5
2	40.2
3	35.8
4	140.1
5	48.5
6	78.9
7	134.5
8	74.2
9	45.3
10	148.2
11	138.0
12	170.1
13	121.0
14	17.5
15	20.8
1'	167.2
2'	128.5
3'	138.5
4'	15.8
5'	20.5

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for Sonchifolin

Technique	Data	Interpretation
MS (ESI-TOF)	m/z 383.1418 [M+Na] ⁺	Corresponds to the molecular formula C ₂₀ H ₂₄ O ₇ Na
IR (KBr)	ν_{max} 3450, 1770, 1735, 1660 cm ⁻¹	OH stretching, γ -lactone carbonyl, ester carbonyl, C=C stretching

Experimental Protocols

The following sections detail the typical experimental methodologies for the isolation and spectroscopic analysis of sesquiterpene lactones from *Smallanthus sonchifolius*.

2.1 Isolation of Sesquiterpene Lactones

- **Plant Material and Extraction:** Air-dried and powdered leaves of *Smallanthus sonchifolius* are extracted with 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Separation:** The chloroform or ethyl acetate fraction, typically rich in sesquiterpene lactones, is subjected to column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate.
- **Further Purification:** Fractions containing the compounds of interest are further purified by repeated column chromatography on silica gel, Sephadex LH-20, and preparative High-Performance Liquid Chromatography (HPLC) to yield pure compounds.

2.2 Spectroscopic Analysis

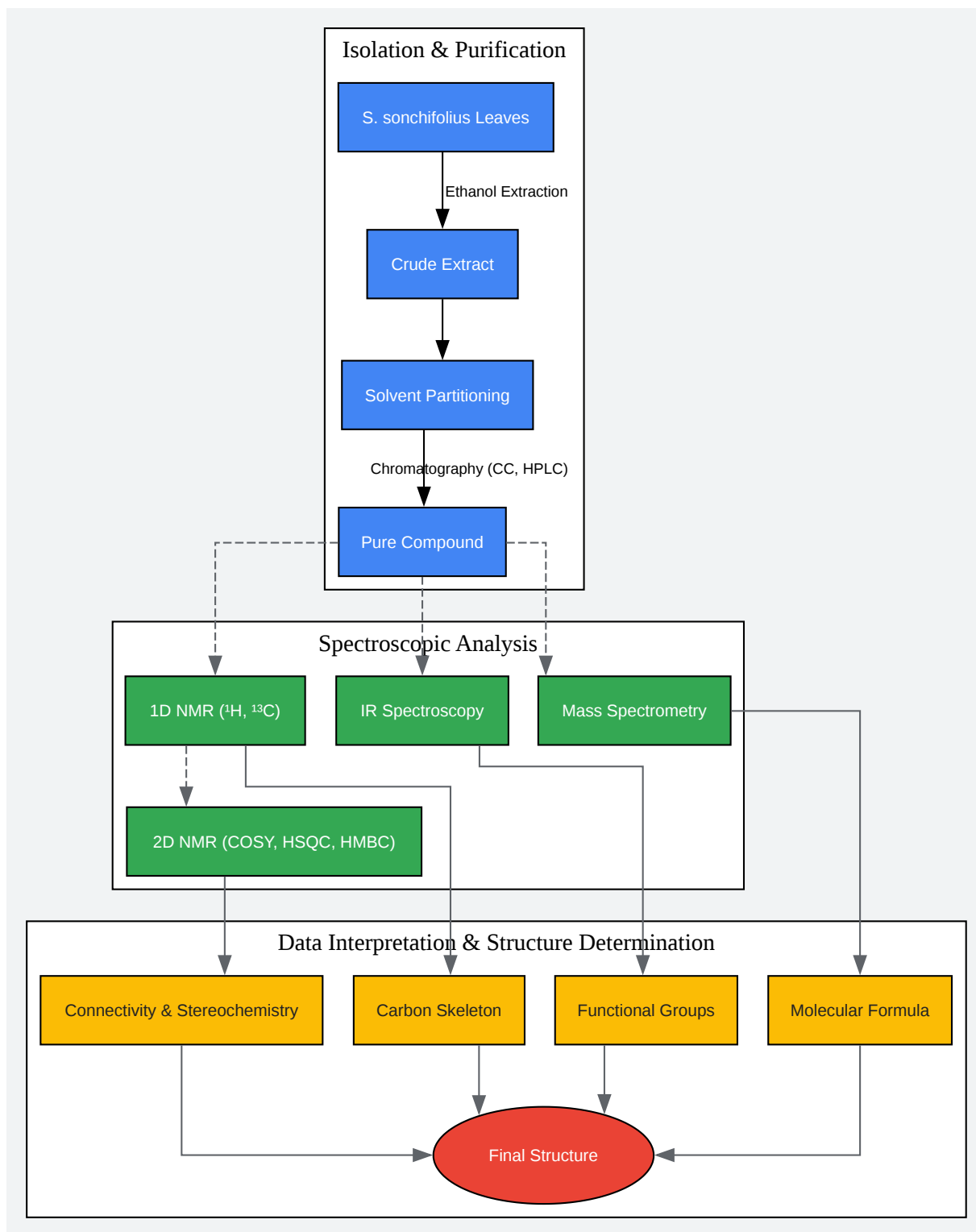
- **NMR Spectroscopy:** ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC spectra are recorded on a Bruker Avance 500 MHz spectrometer. Samples are dissolved in deuterated chloroform

(CDCl₃), and chemical shifts are referenced to the residual solvent signals (δ H 7.26 and δ C 77.0).

- **Mass Spectrometry:** High-resolution electrospray ionization time-of-flight mass spectrometry (ESI-TOF-MS) is performed on a suitable instrument to determine the exact mass and molecular formula of the isolated compounds.
- **Infrared Spectroscopy:** IR spectra are recorded on a Fourier-transform infrared (FTIR) spectrometer using potassium bromide (KBr) pellets.

Visualization of the Structure Elucidation Workflow

The logical flow of spectroscopic data analysis for the structure elucidation of a novel sesquiterpene lactone can be visualized as follows:



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- To cite this document: BenchChem. [Spectroscopic Analysis of Sesquiterpene Lactones from *Smallanthus sonchifolius*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593872#spectroscopic-data-of-demethylsonchifolin-nmr-ms-ir]

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